

"physical properties of 1-Cyclohexene-1-methanol"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclohexene-1-methanol

Cat. No.: B154202

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of **1-Cyclohexene-1-methanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Cyclohexene-1-methanol** (CAS No: 4845-04-9). The information is curated for professionals in research and development who require precise data for experimental design, process development, and quality control. This document includes quantitative physical data, detailed experimental protocols for their determination, and a logical workflow for a common synthesis route.

Core Physical and Chemical Properties

1-Cyclohexene-1-methanol, also known as (Cyclohex-1-en-1-yl)methanol, is an organic compound with the molecular formula $C_7H_{12}O$.^{[1][2][3]} It presents as a colorless to pale yellow liquid and is characterized by a cyclohexene ring functionalized with a hydroxymethyl group.^[2] This structure, featuring both a polar hydroxyl group and a nonpolar hydrocarbon ring, dictates its solubility and reactivity.

Data Presentation: Physical Properties

The quantitative physical properties of **1-Cyclohexene-1-methanol** are summarized in the table below. The data is a combination of experimental and calculated values from various

chemical databases. For context, properties of the related isomer, 3-Cyclohexene-1-methanol, are also included where direct experimental data for the primary compound is unavailable.

Property	Value for 1-Cyclohexene-1-methanol	Unit	Data Type	Source(s)	Notes
Molecular Formula	C ₇ H ₁₂ O	-	-	[1][2][3][4]	-
Molecular Weight	112.17	g/mol	Calculated	[1][3][4][5]	Based on IUPAC atomic weights.
CAS Number	4845-04-9	-	-	[1][2][4]	-
Appearance	Colorless to pale yellow liquid	-	Experimental	[2]	-
Boiling Point	189	°C	Experimental	[3]	At 760 mmHg.
206.95 (480.10 K)	°C (K)	Calculated	[1]	Joback Method.	
Density	0.964	g/cm ³	Experimental	[3]	-
Refractive Index (n _{20/D})	Not Available	-	-	-	The related isomer, 3-Cyclohexene-1-methanol, has a refractive index of 1.484.
Water Solubility	log ₁₀ (S) = -1.76	mol/L	Calculated	[1]	Crippen Method; indicates low solubility.
Octanol/Water Partition	1.479	-	Calculated	[1]	Crippen Method.

Coeff. (logP)

Experimental Protocols for Property Determination

The following sections detail standardized laboratory methodologies for determining the key physical properties of liquid compounds like **1-Cyclohexene-1-methanol**.

Determination of Boiling Point

The boiling point is a critical indicator of a liquid's volatility and purity. A common and effective method is distillation.

Methodology: Simple Distillation

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume of **1-Cyclohexene-1-methanol** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Monitor the temperature as the liquid begins to boil and the vapor rises. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- **Data Recording:** The boiling point is the stable temperature recorded on the thermometer during the distillation of the liquid. This temperature should remain constant as the pure distillate is collected.

Determination of Density

Density is the mass per unit volume and is a fundamental physical property used for substance identification.

Methodology: Using a Graduated Cylinder and Balance

- **Mass of Empty Cylinder:** Place a clean, dry graduated cylinder on an electronic balance and tare the mass to zero, or record the mass of the empty cylinder.
- **Volume Measurement:** Carefully pour a known volume of **1-Cyclohexene-1-methanol** (e.g., 10 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus at eye level to avoid parallax error.
- **Mass Measurement:** Place the graduated cylinder containing the liquid back on the balance and record the total mass.
- **Calculation:** Subtract the mass of the empty cylinder from the total mass to find the mass of the liquid. Calculate the density using the formula: $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$
- **Replication:** For improved accuracy, repeat the measurement several times and calculate the average density.

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is highly characteristic of a pure compound. It is typically measured using an Abbe refractometer.

Methodology: Abbe Refractometer

- **Calibration:** Ensure the refractometer is clean and calibrated, typically using distilled water.
- **Sample Application:** Place a few drops of **1-Cyclohexene-1-methanol** onto the prism surface of the refractometer.
- **Measurement:** Close the prism and allow the sample to equilibrate to the instrument's temperature (usually 20°C).
- **Reading:** Look through the eyepiece and adjust the knob until the light and dark fields meet at the crosshairs.
- **Data Recording:** Read the refractive index value from the instrument's scale. The reading is typically recorded to four decimal places.

Determination of Solubility

Solubility is determined by observing the maximum amount of a solute that can dissolve in a solvent at a specific temperature to form a saturated solution.

Methodology: Shake-Flask Method

- **Preparation:** Add an excess amount of **1-Cyclohexene-1-methanol** (the solute) to a known volume of the solvent (e.g., water, ethanol, hexane) in a sealed vial or flask. The presence of undissolved solute is necessary to ensure saturation.
- **Equilibration:** Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A mechanical shaker or magnetic stirrer is used for this purpose.
- **Separation:** Allow the mixture to stand without agitation to let the undissolved solute settle.
- **Sampling:** Carefully extract a known volume of the supernatant (the saturated solution) without disturbing the undissolved solute. Filtration through a syringe filter may be necessary.
- **Analysis:** Quantify the concentration of **1-Cyclohexene-1-methanol** in the sampled solution using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC). The resulting concentration is the solubility of the compound in that solvent at that temperature.

Mandatory Visualization

Synthetic Workflow

A common and efficient method for synthesizing primary allylic alcohols like **1-Cyclohexene-1-methanol** is the reduction of the corresponding α,β -unsaturated aldehyde, in this case, 1-Cyclohexene-1-carboxaldehyde. This reaction is typically performed using a mild reducing agent such as sodium borohydride (NaBH_4). The following diagram illustrates the experimental workflow for this synthesis.

Caption: Experimental workflow for the synthesis of **1-Cyclohexene-1-methanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Cyclohexene-1-methanol (CAS 4845-04-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. CAS 4845-04-9: cyclohex-1-en-1-ylmethanol | CymitQuimica [cymitquimica.com]
- 3. americanelements.com [americanelements.com]
- 4. 1-Cyclohexene-1-methanol [webbook.nist.gov]
- 5. (Cyclohex-1-en-1-yl)methanol | C₇H₁₂O | CID 317542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["physical properties of 1-Cyclohexene-1-methanol"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154202#physical-properties-of-1-cyclohexene-1-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com